

In-Depth Technical Guide: Trisodium Diphosphate (CAS No. 14691-80-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisodium diphosphate*

Cat. No.: *B076900*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identifier and safety data for **trisodium diphosphate**. The information is compiled for use in research, scientific, and drug development settings, with a focus on clear data presentation and logical safety workflows.

Chemical Identification

Trisodium diphosphate, also known as trisodium hydrogen diphosphate or trisodium pyrophosphate, is identified by the following Chemical Abstracts Service (CAS) number:

- CAS Number: 14691-80-6[1][2][3]

Safety Data Sheet Summary

The following sections summarize the critical safety and handling information derived from the Safety Data Sheet (SDS) for **trisodium diphosphate**.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **trisodium diphosphate** is presented below.

Property	Value	Source
Molecular Formula	$\text{HNa}_3\text{O}_7\text{P}_2$	[2] [3]
Molecular Weight	243.92 g/mol	[2] [3]
Appearance	White powder or grains	[2]
Solubility	Soluble in water	[2]
pH (1% solution)	6.7 - 7.5	[2]

Toxicological and Hazard Information

Trisodium diphosphate is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Serious Eye Damage	Category 1	H318: Causes serious eye damage

Source:[\[1\]](#)[\[2\]](#)

Ecological Information

Data regarding the ecological impact of **trisodium diphosphate** is limited.

Ecological Test	Result
Toxicity to fish	No data available
Toxicity to daphnia and other aquatic invertebrates	No data available
Toxicity to algae	No data available
Persistence and degradability	No data available
Bioaccumulative potential	No data available

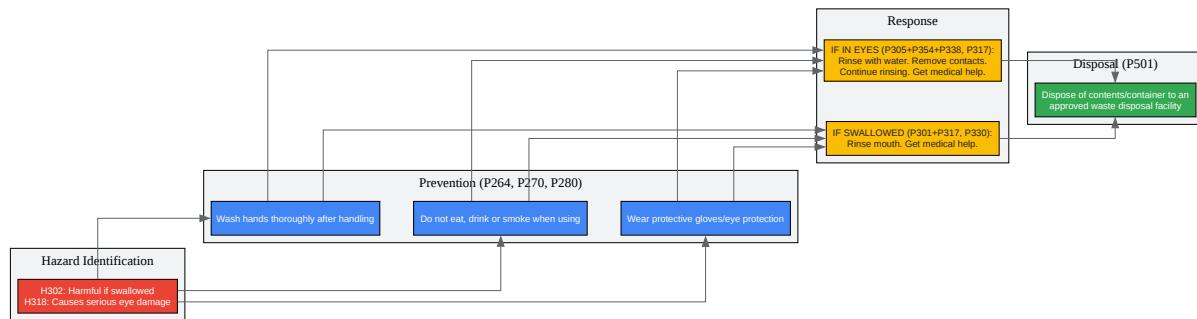
Source:[[1](#)]

Experimental Protocols

Detailed experimental protocols for the toxicological and ecological assessments summarized in the Safety Data Sheet are not publicly available within the SDS documents. These documents typically provide the results and classifications from standardized tests (e.g., OECD guidelines) rather than the full, step-by-step methodologies. For detailed experimental procedures, researchers should refer to the underlying toxicological studies or relevant regulatory filings.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for handling **trisodium diphosphate**, from hazard identification to appropriate response and disposal, based on the GHS classifications.

[Click to download full resolution via product page](#)

Caption: Logical safety workflow for **trisodium diphosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. Trisodium pyrophosphate | HNa3O7P2 | CID 161081 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: Trisodium Diphosphate (CAS No. 14691-80-6)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b076900#trisodium-diphosphate-cas-number-and-safety-data-sheet-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com